

Technical Monograph: 3,3',7-Trihydroxy-4'-methoxyflavone

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Compound of Interest

Compound Name: 3,3',7-Trihydroxy-4'-methoxyflavone

CAS No.: 57396-72-2

Cat. No.: B057871

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Synonyms: 4'-O-Methylfisetin; 3,7-Dihydroxy-2-(3-hydroxy-4-methoxyphenyl)chromen-4-one
CAS Registry Number: 57396-72-2 (Isomer specific)[1]

Part 1: Chemical Identity & Nomenclature

Systematic Nomenclature Analysis

The IUPAC name is derived from the flavone backbone (2-phenylchromen-4-one). The structural integrity relies on the precise locants of the hydroxyl and methoxy groups.

- Parent Structure: 4H-chromen-4-one (Benzopyran-4-one).[1][2]
- A-Ring Substitution: Hydroxyl group at position 7.[3] (Note: Position 5 is unsubstituted, distinguishing this from quercetin derivatives).
- C-Ring Substitution: Hydroxyl group at position 3 (defining it as a flavonol).
- B-Ring Substitution:

- The phenyl ring at position 2 is substituted with a hydroxyl at 3' and a methoxy at 4'.
- Critical Distinction: This molecule is the 4'-O-methyl ether of Fisetin. It is a structural isomer of Geraldol (3,4',7-trihydroxy-3'-methoxyflavone), where the methoxy and hydroxy groups on the B-ring are swapped.

Definitive IUPAC Name:

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3,7-dihydroxy-2-(3-hydroxy-4-methoxyphenyl)chromen-4-one^[1]

Structural Properties Table

Property	Data	Note
Molecular Formula		
Molecular Weight	300.26 g/mol	
LogP (Predicted)	~2.3 - 2.5	Higher lipophilicity than Fisetin due to O-methylation.
H-Bond Donors	3	(3-OH, 7-OH, 3'-OH)
H-Bond Acceptors	6	
Topological PSA	96.2 Å ²	Good membrane permeability profile.

Part 2: Pharmacological Mechanism (Signal Transduction)

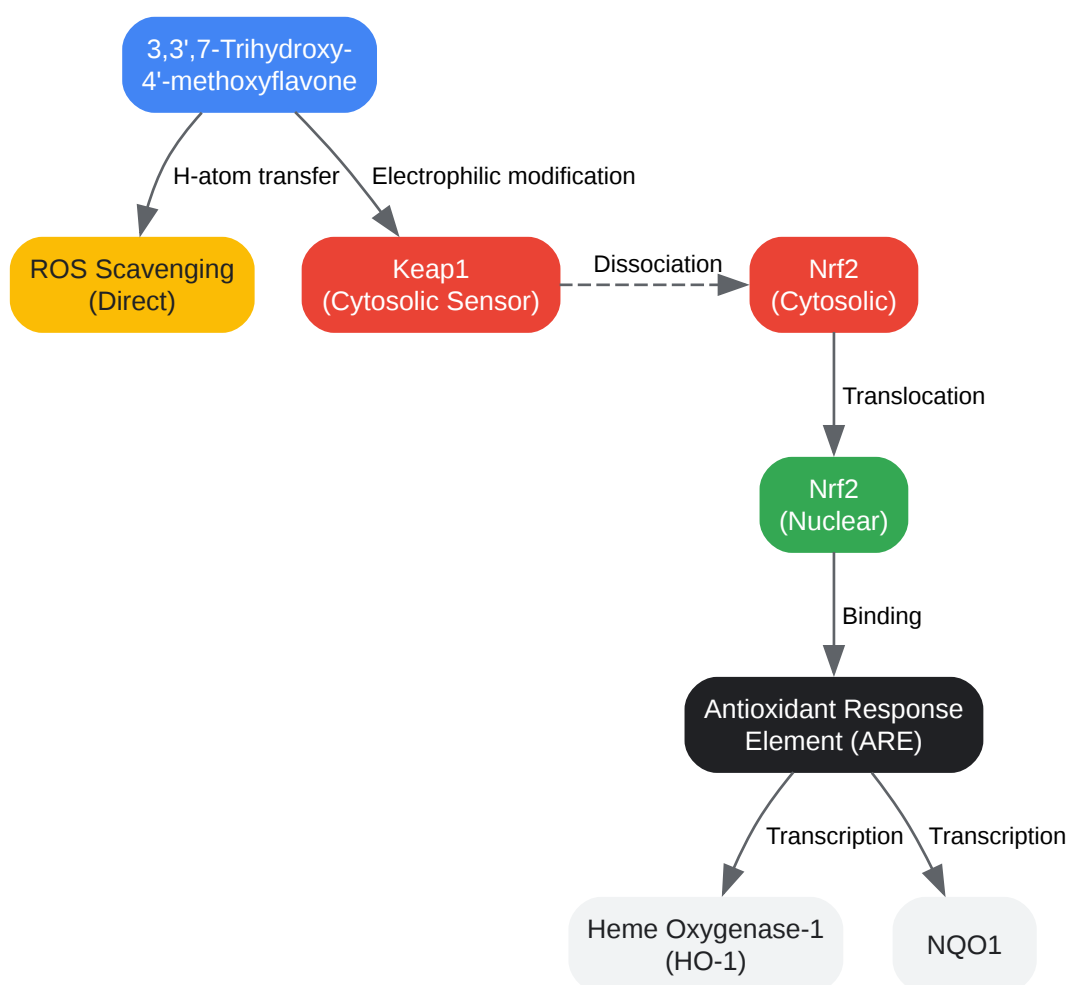
Core Mechanism: Nrf2 Activation & Mitochondrial Protection

Unlike its parent compound Fisetin, the 4'-methoxy group blocks a primary metabolic conjugation site, potentially extending the plasma half-life. The compound acts as a electrophilic response element (EpRE) modulator.

- **Oxidative Stress Response:** The catechol moiety (masked at 4') undergoes metabolic demethylation or direct interaction with Keap1 cysteines, releasing Nrf2.
- **Mitochondrial Dynamics:** Similar to Fisetin, the scaffold inhibits Drp1-mediated mitochondrial fission, preserving mitochondrial network integrity under stress.

Pathway Visualization

The following diagram illustrates the signal transduction pathway from cellular entry to antioxidant gene expression.



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Figure 1: Pharmacodynamic pathway showing dual-action ROS scavenging and Nrf2/ARE pathway activation.

Part 3: Synthesis & Isolation Protocol

Direct methylation of Fisetin yields a mixture of 3', 4', and 7-methoxy products that are difficult to separate. For pharmaceutical-grade purity (>98%), Total Synthesis via the Algar-Flynn-Oyamada (AFO) Reaction is the authoritative method.

Retrosynthetic Analysis

- Target: **3,3',7-Trihydroxy-4'-methoxyflavone**.[\[1\]](#)[\[4\]](#)
- Precursor A (Ketone): 2',4'-Dihydroxyacetophenone (Resacetophenone).
- Precursor B (Aldehyde): Isovanillin (3-Hydroxy-4-methoxybenzaldehyde).

Step-by-Step Synthesis Workflow

Step 1: Claisen-Schmidt Condensation (Chalcone Synthesis)

- Reagents: Dissolve 2',4'-dihydroxyacetophenone (10 mmol) and Isovanillin (10 mmol) in Ethanol (20 mL).
- Catalyst: Add 50% KOH (aq) dropwise (10 mL) while stirring at 0°C.
- Reaction: Stir at room temperature for 24–48 hours. The solution will turn deep orange/red.
- Workup: Pour into crushed ice/HCl. Filter the yellow precipitate (Chalcone).
- Validation:

NMR should show trans-olefinic protons (

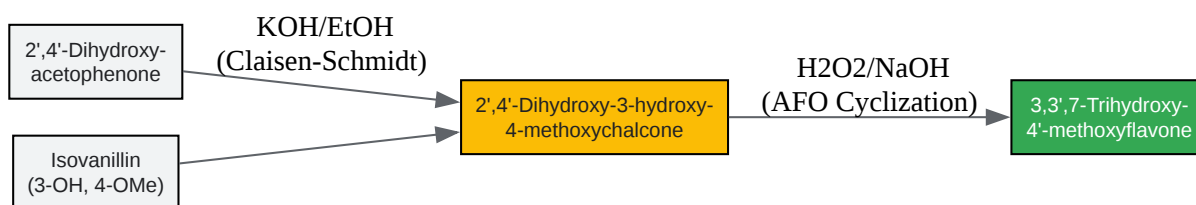
Hz).

Step 2: AFO Cyclization (Flavonol Formation)

- Reagents: Dissolve the crude chalcone in Methanol (50 mL).

- Oxidant: Add 15% NaOH (10 mL) followed by dropwise addition of 30% (5 mL) at 0°C.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature overnight.
- Workup: Acidify with 2M HCl. The solution usually becomes colorless or pale yellow, and the flavonol precipitates.
- Purification: Recrystallize from Ethanol/Water (8:2).

Synthesis Flowchart



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Figure 2: Synthetic route via oxidative cyclization of chalcone intermediate.

Part 4: Analytical Validation (Self-Validating Systems)

To ensure the synthesized compound is the correct isomer (4'-OMe) and not Geraldol (3'-OMe), NMR characterization is critical. The key differentiator is the NOE (Nuclear Overhauser Effect) interaction between the methoxy group and the aromatic protons.

Expected NMR Data (-DMSO)

Position	Proton ()	Multiplicity	Coupling (Hz)	Diagnostic Note
5	~7.95	Doublet	8.8	Ring A: Ortho coupling to H-6.
6	~6.92	dd	8.8, 2.2	Ring A: Ortho to H-5, Meta to H-8.
8	~6.88	Doublet	2.2	Ring A: Meta coupling only.
2'	~7.70	Doublet	2.1	Ring B: Meta coupling to H-6'.
5'	~7.08	Doublet	8.5	Ring B: Ortho to H-6'. Key Shift: Upfield due to adjacent OMe.
6'	~7.65	dd	8.5, 2.1	Ring B.
4'-OMe	~3.88	Singlet	-	Validation: NOE observed with H-5'.

Mass Spectrometry[6]

- ESI-MS (Negative Mode):

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- Fragmentation Pattern: Retro-Diels-Alder (RDA) cleavage of the C-ring typically yields ions characteristic of the A-ring (Resorcinol type) and B-ring (Isovanillin type).

References

- PubChem Compound Summary. (2025). Geraldol (Isomer Reference).[2][5][6] National Center for Biotechnology Information. [Link](#)
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Sources

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